

XT-2 peptide aggregation prevention techniques

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Compound of Interest

Compound Name: XT-2 peptide

Cat. No.: B15563775

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XT-2 Peptide Technical Support Center

Welcome to the technical support center for the **XT-2 peptide**. This resource is designed for researchers, scientists, and drug development professionals to troubleshoot issues related to **XT-2 peptide** aggregation and ensure the success of your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the **XT-2 peptide** and what are its properties?

The **XT-2 peptide** is an antimicrobial peptide originally isolated from the skin secretions of the *Xenopus tropicalis* frog.^{[1][2]} It exhibits strong activity against *Escherichia coli*, with a reported Minimum Inhibitory Concentration (MIC) of 8 μ M.^{[1][2]}

Property	Value	Reference
Sequence	Gly-Cys-Trp-Ser-Thr-Val-Leu- Gly-Gly-Leu-Lys-Lys-Phe-Ala- Lys-Gly-Gly-Leu-Glu-Ala-Ile- Val-Asn-Pro-Lys	^[1]
Molecular Formula	C ₁₁₈ H ₁₉₃ N ₃₁ O ₃₁ S	^[1]
Molecular Weight	2574.05 g/mol	^[1]
CAS Number	1235883-67-6	^[1]

Q2: My **XT-2 peptide** solution appears cloudy or has visible precipitates. What is causing this?

Cloudiness or precipitation in your **XT-2 peptide** solution is a common sign of aggregation. Peptide aggregation is a process where individual peptide molecules stick together to form larger, often insoluble, complexes.^[3] This can be influenced by several factors including peptide concentration, pH, temperature, and the ionic strength of the solvent.^[4]^[5] The **XT-2 peptide** sequence contains a mix of hydrophobic residues (e.g., Trp, Val, Leu, Ile, Ala, Pro) and charged residues (Lys, Glu), which can contribute to its propensity to aggregate under certain conditions.

Q3: How can I prevent the formation of disulfide bonds in my **XT-2 peptide** solution?

The **XT-2 peptide** contains a cysteine (Cys) residue, which has a thiol group (-SH) that can be oxidized to form a disulfide bond (-S-S-) with another cysteine residue. This can lead to the formation of dimers or larger oligomers. To prevent this:

- Use Reducing Agents: Dissolve the peptide in a buffer containing a reducing agent like dithiothreitol (DTT).
- Control pH: Keep the pH of the solution below 7. Basic conditions (pH > 7) promote the oxidation of thiols.
- Use Degassed Solvents: Oxygen in the solvent can promote oxidation. Using buffers that have been degassed can help minimize this.

Q4: What is the best way to store lyophilized **XT-2 peptide** and its solutions?

Proper storage is crucial to prevent degradation and aggregation.

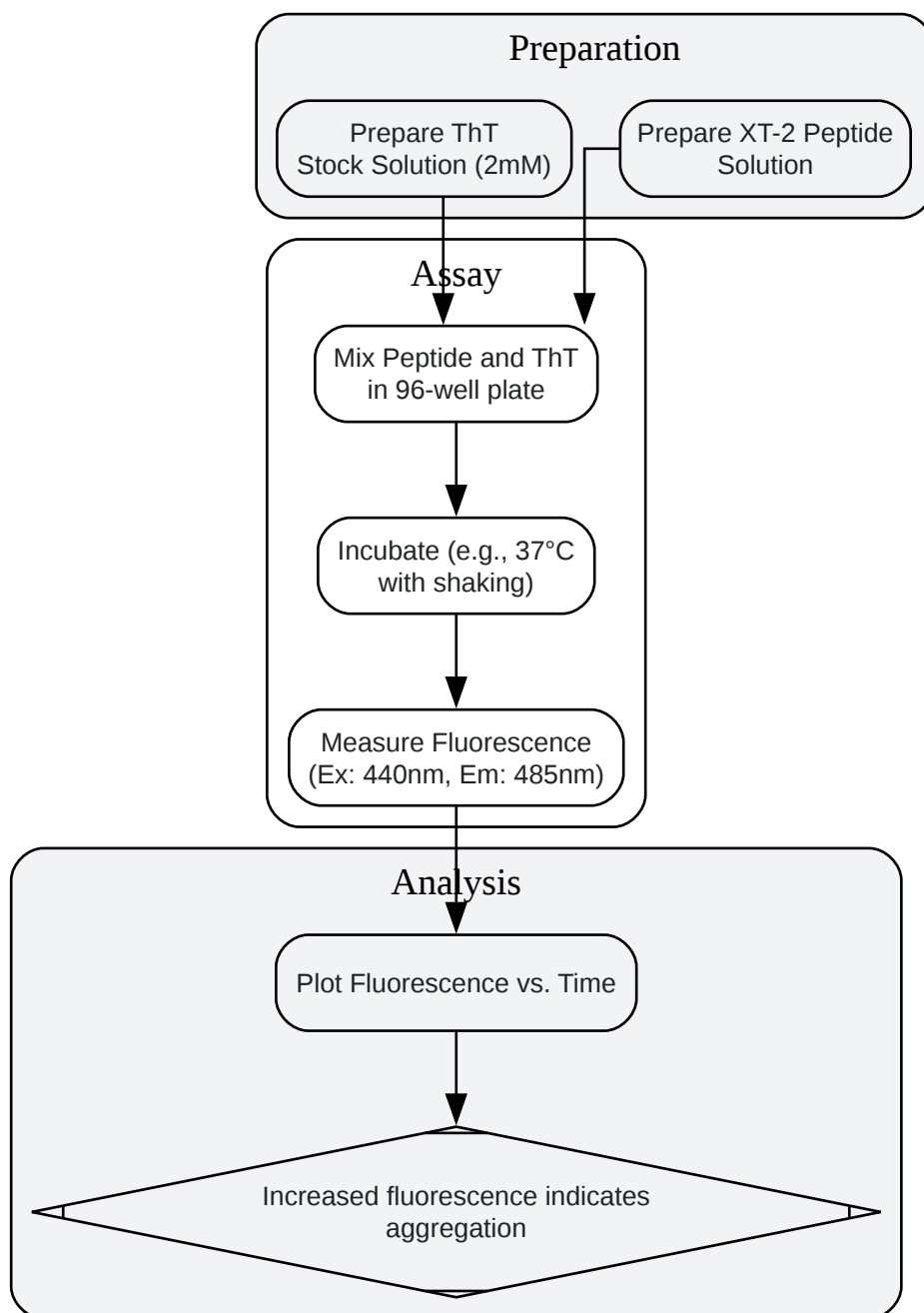
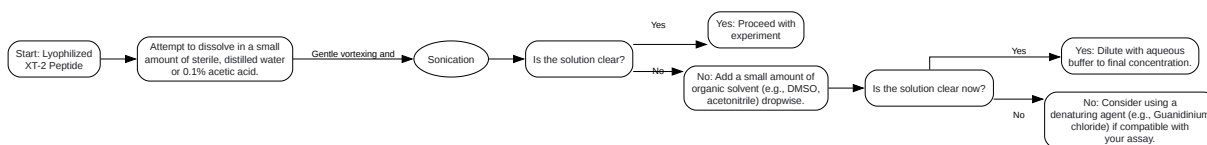
Form	Storage Condition	Duration	Rationale
Lyophilized Powder	-20°C or -80°C in a tightly sealed, desiccated container.	Long-term (months to years)	Minimizes chemical degradation and moisture absorption. [1][6]
In Solution	Aliquot and store at -20°C or -80°C.	Short-term (days to weeks)	Avoids repeated freeze-thaw cycles which can lead to aggregation and degradation.[2]

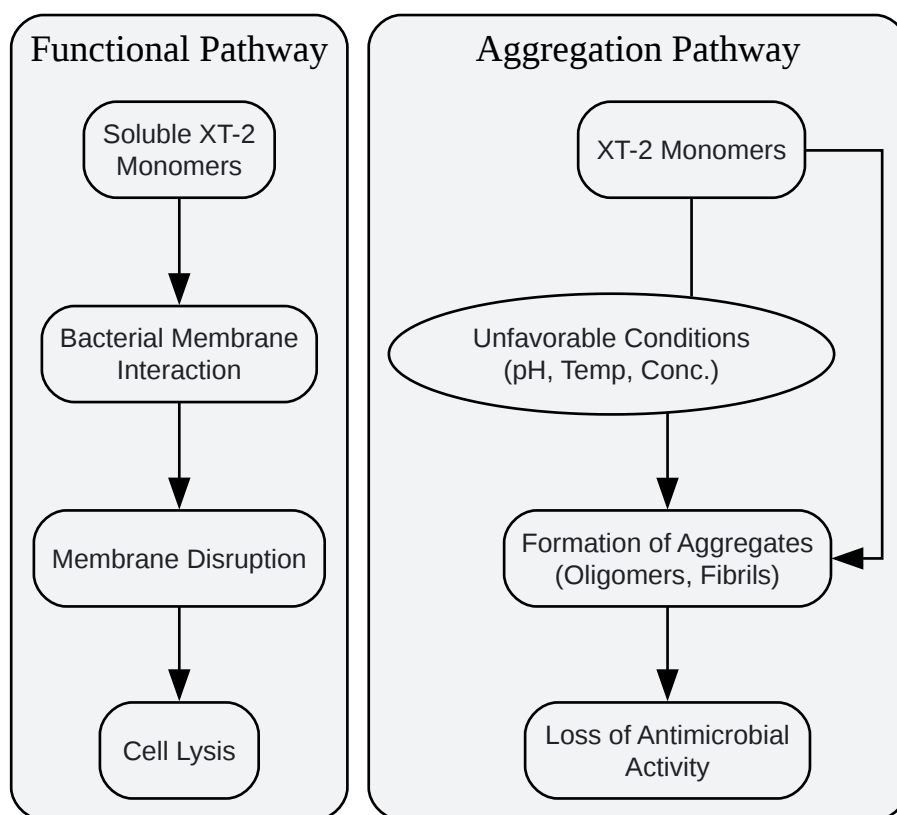
Troubleshooting Guide

This guide addresses specific issues you may encounter during your experiments with the **XT-2 peptide**.

Problem 1: Difficulty Dissolving the Lyophilized **XT-2 Peptide**

- Symptom: The lyophilized powder does not readily go into solution, or the solution remains cloudy.
- Possible Cause: The **XT-2 peptide** has a net positive charge at neutral pH due to the higher number of basic residues (Lys) compared to acidic residues (Glu). Its hydrophobic residues may also hinder solubility in purely aqueous solutions.
- Solution Workflow:





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